

Technical Support Center: Dikar Fungicide-Miticide

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Compound of Interest

Compound Name: *Dikar*

Cat. No.: *B1239507*

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Disclaimer: **Dikar** is a commercial-grade agricultural fungicide-miticide and is not manufactured for sterile laboratory use. The information provided here is intended for researchers and scientists who may be using this product for experimental purposes in a controlled laboratory setting. This guide is based on the technical specifications of the active ingredients and general laboratory best practices for handling non-sterile, wettable powders. Always handle **Dikar** with appropriate personal protective equipment (PPE), including gloves, eye protection, and a mask to avoid inhalation of the powder. The U.S. EPA registration for **Dikar** was canceled on April 11, 1992.^[1]

Frequently Asked Questions (FAQs)

Q1: What is **Dikar** and what are its active ingredients?

Dikar is a wettable powder fungicide and miticide.^[1] Its primary active ingredients are Mancozeb (72%) and Dinocap (4.7%).^{[1][2]} It is designed to be mixed with water to form a suspension for agricultural applications.

Q2: I'm trying to make a stock solution of **Dikar**, but it won't dissolve. Why?

Dikar is a wettable powder, not a soluble powder. Its active ingredients have very low solubility in water. Mancozeb's water solubility is approximately 6 mg/L, and it is practically insoluble in most organic solvents.^[3] Dinocap is also practically insoluble in water.^[4] Therefore, you will be preparing a stock suspension, not a true solution. This means fine particles of the powder are

dispersed in the liquid, not dissolved. It is critical to maintain a homogenous suspension through constant agitation when taking subsamples for your experiments.

Q3: My **Dikar** suspension looks cloudy and has particles at the bottom. Is it contaminated?

This is the expected appearance of a **Dikar** suspension. The cloudiness is due to the suspended particles of the wettable powder. Sedimentation will occur if the suspension is left to stand. This is not necessarily a sign of contamination, but rather the nature of the product. However, microbial contamination can also cause cloudiness.

Q4: What are the signs of microbial contamination in my **Dikar** stock suspension?

Signs of microbial contamination can include:

- Unusual odors: A foul or "funky" smell can indicate bacterial growth.
- Clumping or stringy growth: Fungal contamination may appear as filamentous structures or clumps.
- Unexpected color changes in media: If you add the **Dikar** suspension to a growth medium with a pH indicator, a rapid color change may suggest microbial metabolism.

Q5: How can I minimize microbial contamination when preparing my **Dikar** stock suspension?

Since **Dikar** is not a sterile product, you cannot eliminate all microbes, but you can minimize additional contamination by:

- Using sterile water or a sterile buffer as your solvent.
- Preparing the suspension in a laminar flow hood.
- Using sterile labware (flasks, stir bars, etc.).
- Filter-sterilizing your base solvent before adding the **Dikar** powder. Note: You cannot filter-sterilize the final suspension as the filter will remove the active ingredient particles.

Q6: How should I store my **Dikar** stock suspension?

For short-term storage (days to weeks), a stock suspension of Mancozeb in DMSO can be stored at 0 - 4°C. For long-term storage (months), it should be kept at -20°C.[5] While **Dikar** is a powder formulation, applying similar principles, it is advisable to store the suspension in the dark at 4°C for short periods. Since Mancozeb degrades in water with a half-life of 1 to 2 days, it is highly recommended to prepare fresh suspensions for each experiment.[3]

Dikar and its Active Ingredients: A Summary

Property	Mancozeb	Dinocap	Dikar Formulation
CAS Number	8018-01-7[3]	39300-45-3[4]	N/A
Appearance	Grayish-yellow powder[3]	Liquid[4]	Wettable Powder
Composition	$C_8H_{12}MnN_4S_8Zn$ [5]	Mixture of dinitrooctylphenyl crotonate isomers[6]	72% Mancozeb, 4.7% Dinocap[1][2]
Water Solubility	~6 mg/L (practically insoluble)[3]	Practically insoluble[4]	Forms a suspension
Other Solubilities	Soluble in DMSO[5][7]	Slightly soluble in Chloroform and Methanol[4]	N/A
Stability	Decomposes at 192°C[3]; Half-life in water is 1-2 days[3]	Stable at -20°C[4]	N/A

Experimental Protocols

Protocol for Preparing a Dikar Stock Suspension (e.g., 10 mg/mL)

This protocol provides a method for preparing a stock suspension for experimental use, prioritizing homogeneity and minimizing contamination.

Materials:

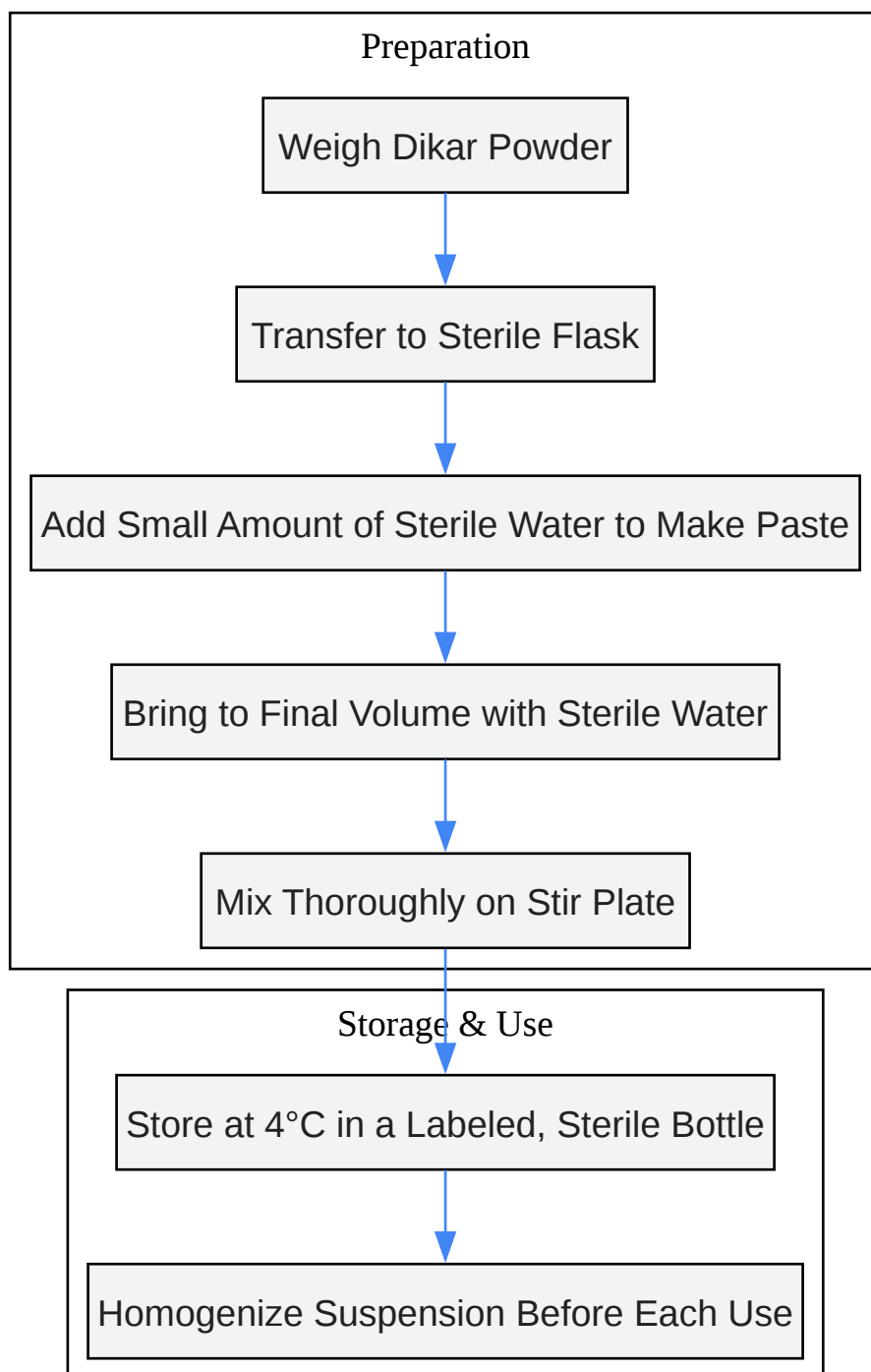
- **Dikar** Wettable Powder Fungicide-Miticide
- Sterile, purified water (e.g., deionized, distilled)
- Sterile magnetic stir bar
- Sterile volumetric flask or graduated cylinder
- Sterile media bottle or flask for storage
- Analytical balance
- Laminar flow hood
- Magnetic stir plate

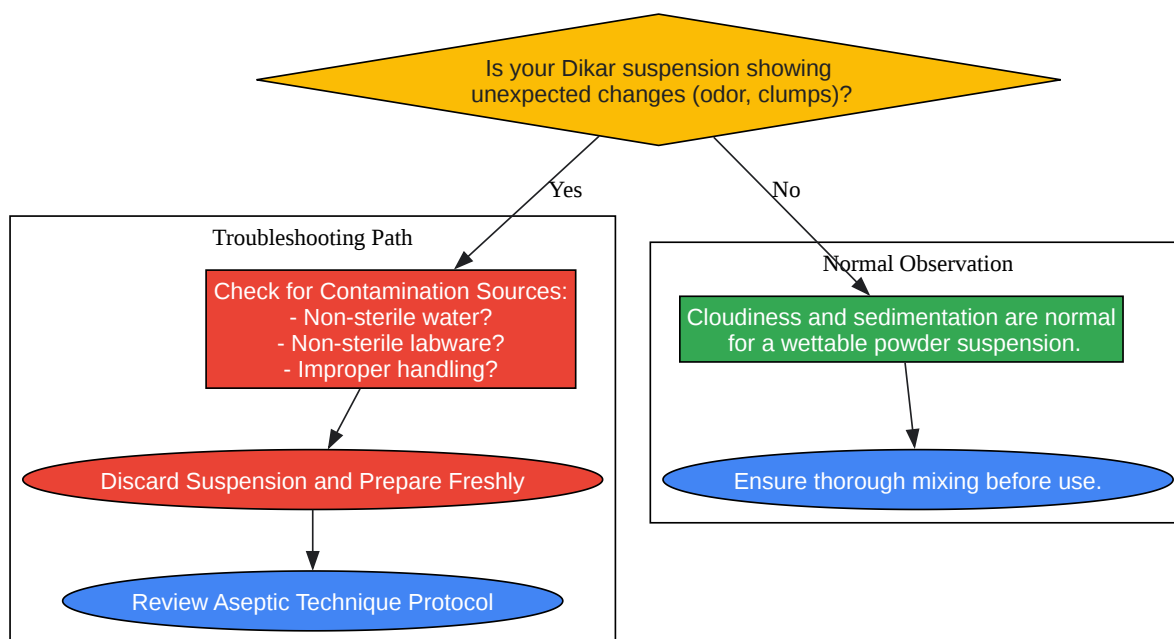
Procedure:

- Work in a laminar flow hood. This will reduce the introduction of airborne microbial contaminants.
- Weigh the **Dikar** powder. Carefully weigh the desired amount of **Dikar** powder using an analytical balance. For a 10 mg/mL suspension in 100 mL, you would weigh 1.0 g of **Dikar**.
- Add powder to the sterile flask. Transfer the weighed powder into a sterile flask containing a sterile magnetic stir bar.
- Add a small amount of sterile water. Add a small volume (e.g., 10-20 mL) of sterile water to the powder to create a paste. This helps to wet the powder and prevent clumping.
- Bring to final volume. Slowly add sterile water to reach the final desired volume while the flask is on a magnetic stir plate set to a moderate speed.
- Mix thoroughly. Allow the suspension to mix for at least 15-30 minutes to ensure the particles are well-dispersed.
- Store appropriately. Transfer the suspension to a sterile, clearly labeled storage bottle. Store at 4°C and use within 1-2 days for best results.

- Homogenize before use. Before taking any subsamples for your experiments, ensure the suspension is thoroughly mixed by placing it on a stir plate or vortexing, as the particles will settle over time.

Visualizations





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